

1-Aminopyrrolidin-2-one hydrochloride physical and chemical properties

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Compound of Interest

Compound Name: 1-Aminopyrrolidin-2-one
hydrochloride

Cat. No.: B154742

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An In-depth Technical Guide to 1-Aminopyrrolidin-2-one Hydrochloride

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Aminopyrrolidin-2-one hydrochloride**, tailored for researchers, scientists, and professionals in drug development. This document collates available data on its properties, experimental protocols, and safety information.

Core Physical and Chemical Properties

1-Aminopyrrolidin-2-one hydrochloride is a chemical compound with the CAS number 20386-22-5.^[1] It is a pyrrolidinone derivative used as a building block in organic synthesis.

Quantitative Data Summary

The key physical and chemical properties of **1-Aminopyrrolidin-2-one hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₄ H ₉ ClN ₂ O	[2]
Molecular Weight	136.58 g/mol	[1][2]
CAS Number	20386-22-5	[1][2]
Appearance	White to off-white to yellow solid	[1]
Melting Point	91.1 °C	[2]
Boiling Point	91.1 °C	[2]
Solubility	Soluble in Methanol	[1]
Purity (by HPLC)	≥95%	[1]
LogP	0.92270	[2]
Exact Mass	136.040344	[2]

Experimental Protocols

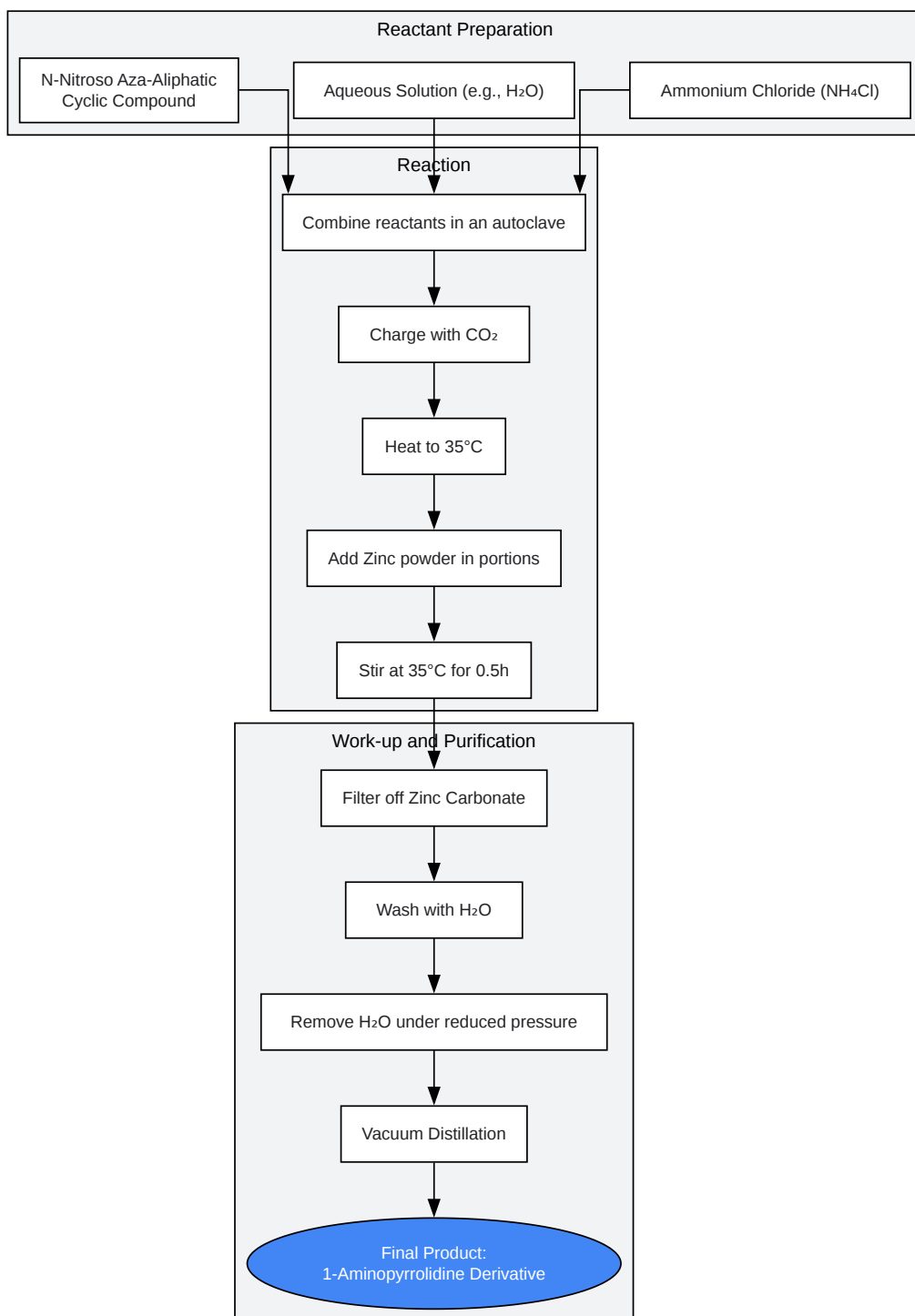
Detailed methodologies for the synthesis and analysis of pyrrolidine derivatives are crucial for reproducible research. While specific protocols for **1-Aminopyrrolidin-2-one hydrochloride** are not extensively detailed in the provided results, general procedures for related compounds can be adapted.

Synthesis of Pyrrolidine Derivatives

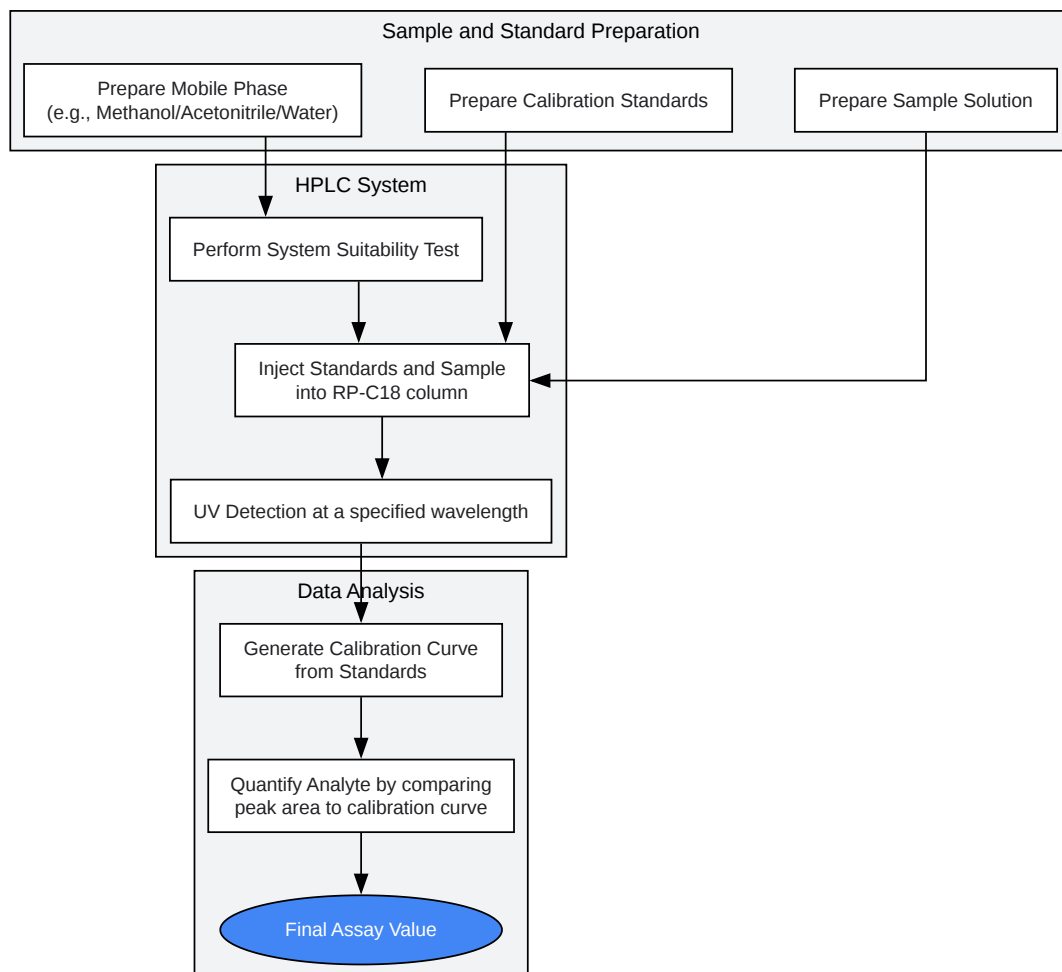
The synthesis of pyrrolidine moieties is a common objective in medicinal chemistry, often involving reactions like [3+2] cycloaddition of azomethine ylides with electron-deficient alkenes. [3] A general synthetic pathway for N-amino aza-aliphatic cyclic compounds involves the reduction of N-nitroso aza-aliphatic cyclic compounds.[4]

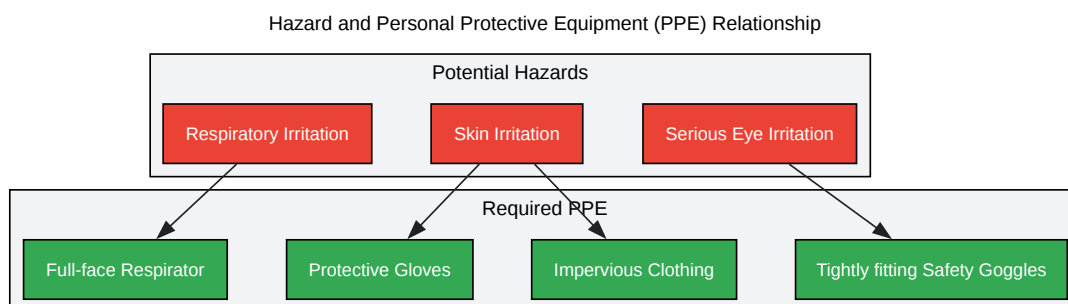
A generalized workflow for such a synthesis is outlined below.

General Synthesis Workflow for N-Amino Aza-Aliphatic Compounds



General RP-HPLC Analysis Workflow





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References

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